

# Application Notes and Protocols: Preparation of VB124 Stock Solution in DMSO

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## Compound of Interest

Compound Name: VB124

Cat. No.: B6602483

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## Introduction

**VB124** is a potent and selective inhibitor of Monocarboxylate Transporter 4 (MCT4), a key protein involved in lactate transport across cell membranes.<sup>[1][2]</sup> MCT4 is highly expressed in glycolytic tissues and various cancer cells, where it facilitates the efflux of lactate, thereby maintaining intracellular pH and promoting cell survival and proliferation.<sup>[3]</sup> Inhibition of MCT4 with **VB124** has emerged as a promising therapeutic strategy in oncology, cardiac hypertrophy, and metabolic diseases.<sup>[1][2][4]</sup> These application notes provide a detailed protocol for the preparation of **VB124** stock solutions in Dimethyl Sulfoxide (DMSO), ensuring optimal solubility and stability for in vitro research applications.

## Quantitative Data Summary

For ease of use and comparison, the following table summarizes the key quantitative data for **VB124**.

Parameter	Value	Source
Molecular Weight	426.49 g/mol	[1]
Solubility in DMSO	100 mg/mL (234.25 mM)	[1]
85 mg/mL (199.11 mM)	[2]	
IC <sub>50</sub> (Lactate Import, MDA-MB-231 cells)	8.6 nM	[1]
IC <sub>50</sub> (Lactate Export, MDA-MB-231 cells)	19 nM	[1]
IC <sub>50</sub> (Lactate Export, BT20 cells - MCT1)	24 µM	[1]

Note: The solubility of **VB124** in DMSO can be significantly impacted by the presence of moisture. It is crucial to use newly opened or properly stored anhydrous DMSO for the preparation of stock solutions.[1][2]

## Experimental Protocol: Preparation of a 10 mM VB124 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **VB124** in DMSO, a common concentration for in vitro studies.

Materials:

- **VB124** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), newly opened or properly stored
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

- Ultrasonic water bath (optional, but recommended)
- Pipettes and sterile filter tips

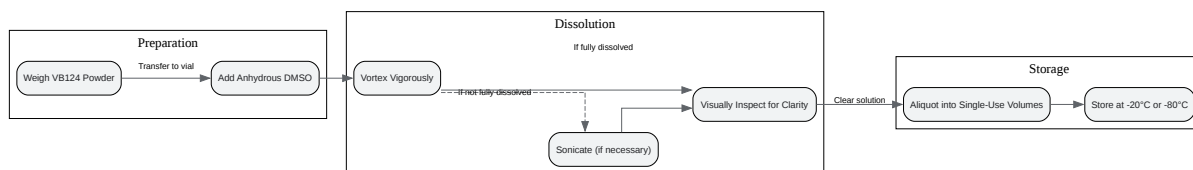
#### Procedure:

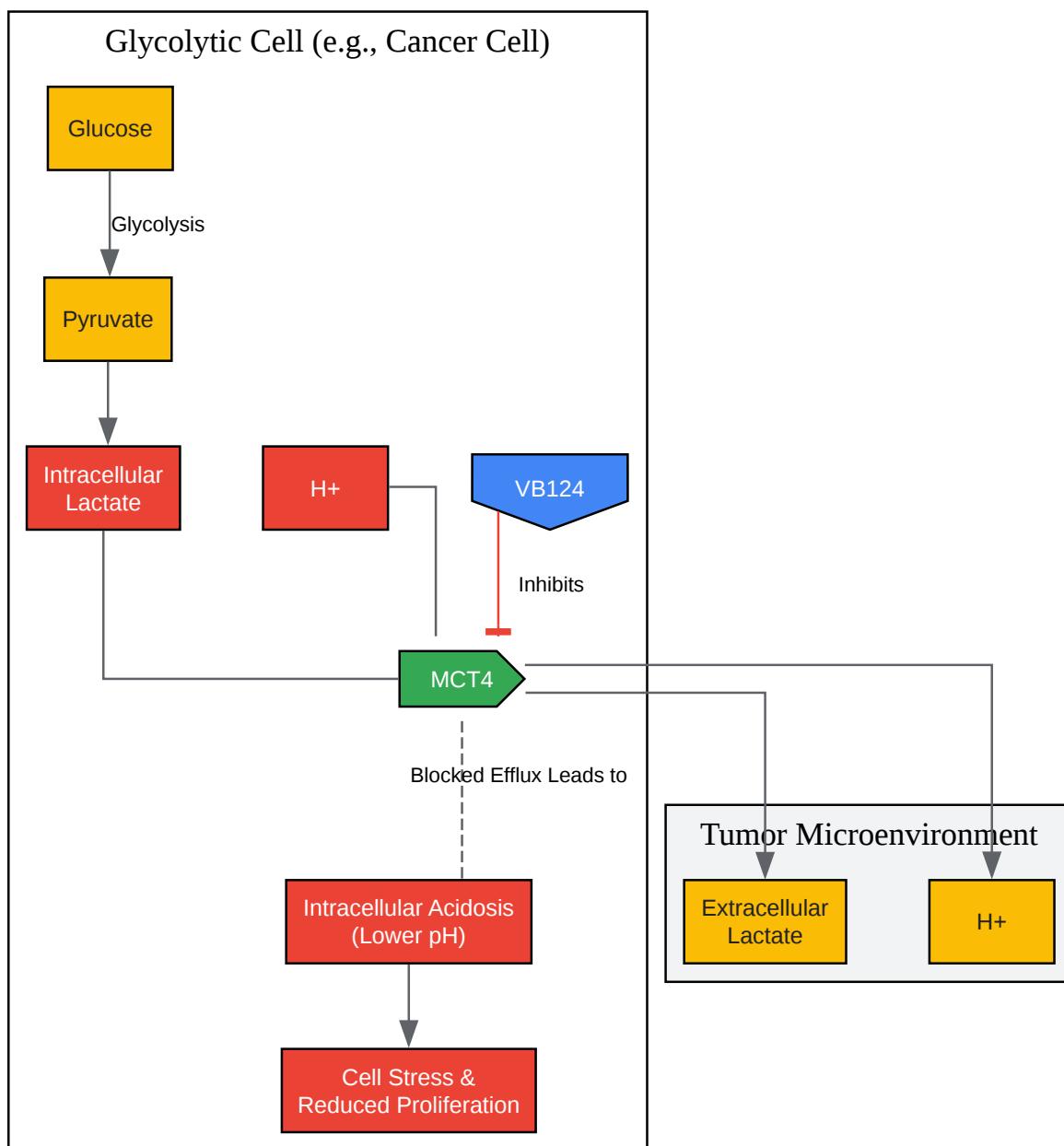
- Pre-weighing Preparation: Allow the **VB124** powder vial to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing **VB124**: Carefully weigh out the desired amount of **VB124** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.265 mg of **VB124** (Molecular Weight = 426.49 g/mol ).
- Dissolution in DMSO:
  - Add the appropriate volume of anhydrous DMSO to the vial containing the **VB124** powder. For a 10 mM stock, if you weighed 4.265 mg, add 1 mL of DMSO.
  - Cap the vial tightly.
- Mixing:
  - Vortex the solution vigorously for 1-2 minutes to aid dissolution.
  - If the compound does not fully dissolve, sonicate the solution in an ultrasonic water bath for 5-10 minutes.<sup>[1]</sup> Intermittent vortexing during sonication can further facilitate dissolution.
  - Visually inspect the solution to ensure there are no visible particles. The solution should be clear.
- Aliquoting and Storage:
  - Once fully dissolved, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This will minimize freeze-thaw cycles which can affect the stability of the compound.<sup>[5][6]</sup>

- Store the aliquots at -20°C for short to medium-term storage. For long-term storage, -80°C is recommended.
- Properly label all aliquots with the compound name, concentration, date of preparation, and solvent.

Note on Stability: While many compounds are stable in DMSO for extended periods when stored properly, it is good practice to use freshly prepared stock solutions whenever possible. Studies have shown that water content in DMSO is a more significant factor in compound degradation than oxygen.<sup>[5][6]</sup>

## Visualizations





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